

Experimental Applications of Pyrazole Carboxamides in Cancer Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *1-methyl-4-nitro-1H-pyrazole-5-carboxamide*
CAS No.: 92534-72-0
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Introduction: The Rise of Pyrazole Carboxamides in Oncology

The pyrazole carboxamide scaffold has emerged as a privileged structure in modern medicinal chemistry, particularly in the discovery of novel anti-cancer agents. These heterocyclic compounds have demonstrated a remarkable versatility in targeting a wide array of key players in oncogenic signaling pathways. Their ability to be readily functionalized allows for the fine-tuning of their pharmacological properties, leading to the development of potent and selective inhibitors for various protein kinases and other crucial cellular targets. This guide provides an in-depth exploration of the experimental applications of pyrazole carboxamides in cancer research, offering detailed protocols and expert insights for researchers, scientists, and drug development professionals. We will delve into the core methodologies used to evaluate their anti-cancer activity, from initial cytotoxicity screening to target validation and mechanistic studies.

Section 1: Foundational In Vitro Assays for Activity Assessment

The initial evaluation of any potential anti-cancer compound relies on robust and reproducible in vitro assays to determine its cytotoxic and anti-proliferative effects. This section details the protocols for the most common assays employed in the characterization of pyrazole carboxamides.

Assessing Cell Viability and Cytotoxicity: The MTT Assay

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method widely used to assess cell metabolic activity, which serves as an indicator of cell viability. In the context of pyrazole carboxamide research, this assay provides a quantitative measure of the compound's ability to inhibit cancer cell growth.

The principle of the MTT assay lies in the enzymatic conversion of the yellow tetrazolium salt MTT to purple formazan crystals by mitochondrial dehydrogenases in viable cells. The amount of formazan produced is directly proportional to the number of living cells. This assay is often the first step in screening a library of pyrazole carboxamide derivatives to identify lead compounds with potent anti-proliferative activity. The choice of cell lines is critical and should be guided by the intended therapeutic target and cancer type. For instance, to evaluate a pyrazole carboxamide designed to target FGFR, cell lines with known FGFR amplifications or mutations would be appropriate.^[1]

- Cell Seeding:
 - Culture human cancer cell lines (e.g., MCF-7 for breast cancer, HCT-116 for colon cancer) in appropriate media supplemented with 10% Fetal Bovine Serum (FBS) and 1% penicillin-streptomycin.
 - Trypsinize and count the cells. Seed the cells in a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of media.
 - Incubate the plate for 24 hours at 37°C in a humidified 5% CO₂ incubator to allow for cell attachment.

- Compound Preparation and Treatment:
 - Prepare a stock solution of the pyrazole carboxamide (e.g., 10 mM) in dimethyl sulfoxide (DMSO).
 - Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations (e.g., 0.1, 1, 10, 50, 100 μ M). Ensure the final DMSO concentration in the wells does not exceed 0.5% to avoid solvent-induced cytotoxicity.
 - Carefully remove the old medium from the wells and add 100 μ L of the medium containing the various concentrations of the pyrazole carboxamide. Include a vehicle control (DMSO-treated cells) and a positive control (a known anticancer drug like Doxorubicin).
 - Incubate the plates for 48-72 hours.
- MTT Addition and Formazan Solubilization:
 - After the incubation period, add 20 μ L of MTT solution (5 mg/mL in PBS) to each well.
 - Incubate for an additional 4 hours at 37°C.
 - Carefully aspirate the medium containing MTT without disturbing the formazan crystals.
 - Add 150 μ L of DMSO to each well to dissolve the formazan crystals. Gently pipette up and down to ensure complete solubilization.
- Absorbance Measurement and Data Analysis:
 - Measure the absorbance of the formazan solution at 570 nm using a microplate reader.
 - Calculate the percentage of cell viability for each concentration relative to the vehicle control.
 - Plot the percentage of cell viability against the compound concentration and determine the half-maximal inhibitory concentration (IC₅₀) value using non-linear regression analysis.

Data Presentation: In Vitro Cytotoxicity of Pyrazole Carboxamide Derivatives

The following table summarizes the IC₅₀ values of representative pyrazole carboxamide derivatives against various cancer cell lines, showcasing the diverse anti-proliferative activity of this compound class.

Compound Class	Derivative Example	Cancer Cell Line	IC ₅₀ (μM)	Reference
Pyrazolo[3,4-d]pyrimidine	Compound VIIa	COLO 205 (Colon)	4.67	[2]
Pyrazolo[3,4-d]pyrimidine	Compound 1d	MCF-7 (Breast)	1.74	[3]
Pyrazolo[3,4-d]pyrimidine	Compound 1a	A549 (Lung)	2.24	[3]
Pyrazole Derivative	Compound 3f	MDA-MB-468 (Breast)	14.97 (24h)	[4] [5]
Pyrazole Derivative	Paclitaxel (Control)	MDA-MB-468 (Breast)	49.90 (24h)	[4] [5]
Pyrazole-5-carboxamide	Compound 8e	MGC-803 (Gastric)	1.02	[6]
5-amino-1H-pyrazole-4-carboxamide	Compound 10h	NCI-H520 (Lung)	0.019	[1]
5-amino-1H-pyrazole-4-carboxamide	Compound 10h	SNU-16 (Gastric)	0.059	[1]
Pyrazole-based CDK2 inhibitor	Compound 9	HCT-116 (Colon)	0.96	[7]

Section 2: Elucidating the Mechanism of Action

Once a pyrazole carboxamide demonstrates significant cytotoxic activity, the next crucial step is to unravel its mechanism of action. This involves identifying its molecular target(s) and understanding how it perturbs cellular signaling pathways to induce cell death or inhibit proliferation.

In Vitro Kinase Inhibition Assays

Many pyrazole carboxamides exert their anti-cancer effects by inhibiting protein kinases, which are often dysregulated in cancer.^[8] In vitro kinase inhibition assays are essential for confirming direct target engagement and determining the potency and selectivity of the compound.

These assays measure the ability of a compound to inhibit the enzymatic activity of a specific kinase. The choice of kinase to be tested is typically guided by computational docking studies or by the known involvement of certain kinases in the cancer type against which the compound is active. A luminescent-based assay, such as the ADP-Glo™ Kinase Assay, is a common choice due to its high sensitivity and throughput. This assay quantifies the amount of ADP produced during the kinase reaction, which is inversely proportional to the kinase activity.

- Reagent Preparation:
 - Prepare a kinase reaction buffer containing the purified recombinant kinase of interest (e.g., EGFR1, CDK2), its specific substrate, and necessary cofactors (e.g., MgCl₂).
 - Prepare serial dilutions of the pyrazole carboxamide inhibitor in the kinase reaction buffer.
- Kinase Reaction:
 - In a white, opaque 384-well plate, add the diluted inhibitor to the wells.
 - Include a positive control (kinase without inhibitor) and a negative control (no kinase).
 - Initiate the kinase reaction by adding ATP.
 - Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
- ADP Detection:

- Stop the kinase reaction and deplete the remaining ATP by adding the ADP-Glo™ Reagent. Incubate for 40 minutes at room temperature.
- Add the Kinase Detection Reagent to convert the generated ADP to ATP, which is then used in a luciferase/luciferin reaction to produce light. Incubate for 30 minutes at room temperature.
- Luminescence Measurement and Data Analysis:
 - Measure the luminescence using a plate-reading luminometer.
 - The light signal is proportional to the amount of ADP produced and thus to the kinase activity.
 - Calculate the percentage of kinase inhibition for each compound concentration relative to the positive control.
 - Determine the IC₅₀ value by plotting the percentage of inhibition against the compound concentration.

Cell Cycle Analysis by Flow Cytometry

Many anti-cancer drugs, including pyrazole carboxamides, induce cell cycle arrest, preventing cancer cells from progressing through the division cycle. Flow cytometry is a powerful technique to analyze the distribution of cells in different phases of the cell cycle.

This technique utilizes a fluorescent dye, such as Propidium Iodide (PI), that stoichiometrically binds to DNA. The fluorescence intensity of the stained cells is directly proportional to their DNA content. Cells in the G1 phase have a 2n DNA content, cells in the S phase have a DNA content between 2n and 4n, and cells in the G2/M phase have a 4n DNA content. By analyzing the fluorescence distribution of a cell population, one can determine the percentage of cells in each phase of the cell cycle. An accumulation of cells in a specific phase after treatment with a pyrazole carboxamide suggests that the compound interferes with the molecular machinery of that phase. For example, inhibition of CDKs often leads to a G1 or G2/M arrest.^{[7][9]}

- Cell Treatment and Harvesting:

- Seed and treat cancer cells with the pyrazole carboxamide at its IC₅₀ concentration for 24-48 hours.
- Harvest both adherent and floating cells. Centrifuge the cell suspension at 1,500 rpm for 5 minutes.
- Cell Fixation:
 - Wash the cell pellet with ice-cold PBS.
 - Resuspend the cells in 500 µL of PBS.
 - While gently vortexing, add 4.5 mL of ice-cold 70% ethanol dropwise to fix the cells.
 - Incubate the cells at -20°C for at least 2 hours (or overnight).
- Staining:
 - Centrifuge the fixed cells and discard the ethanol.
 - Wash the cell pellet twice with PBS.
 - Resuspend the cells in 500 µL of PI staining solution (containing PI and RNase A).
 - Incubate in the dark at room temperature for 30 minutes.
- Flow Cytometry Analysis:
 - Analyze the stained cells using a flow cytometer.
 - Acquire data for at least 10,000 events per sample.
 - Use appropriate software to analyze the cell cycle distribution based on the DNA content histogram.

Western Blot Analysis for Target Protein Modulation

Western blotting is a fundamental technique to investigate the effect of a pyrazole carboxamide on the expression and phosphorylation status of specific proteins within a signaling pathway.

This method allows for the detection of changes in the levels of key proteins involved in cell cycle regulation (e.g., cyclins, CDKs, p21, p27), apoptosis (e.g., caspases, Bcl-2 family proteins), and specific signaling pathways targeted by the compound (e.g., phosphorylation of FGFR, AKT, ERK). A change in the expression or phosphorylation of these proteins provides strong evidence for the compound's mechanism of action. For instance, a decrease in the phosphorylation of a target kinase and its downstream effectors upon treatment with a pyrazole carboxamide validates its inhibitory effect.

- Protein Extraction:
 - Treat cells with the pyrazole carboxamide for the desired time.
 - Lyse the cells in RIPA buffer containing protease and phosphatase inhibitors.
 - Quantify the protein concentration using a BCA or Bradford assay.
- SDS-PAGE and Protein Transfer:
 - Denature equal amounts of protein from each sample by boiling in Laemmli buffer.
 - Separate the proteins by size using sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
 - Transfer the separated proteins from the gel to a polyvinylidene difluoride (PVDF) or nitrocellulose membrane.
- Immunoblotting:
 - Block the membrane with 5% non-fat milk or bovine serum albumin (BSA) in Tris-buffered saline with Tween 20 (TBST) to prevent non-specific antibody binding.
 - Incubate the membrane with a primary antibody specific to the target protein overnight at 4°C.
 - Wash the membrane with TBST and then incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- Detection and Analysis:

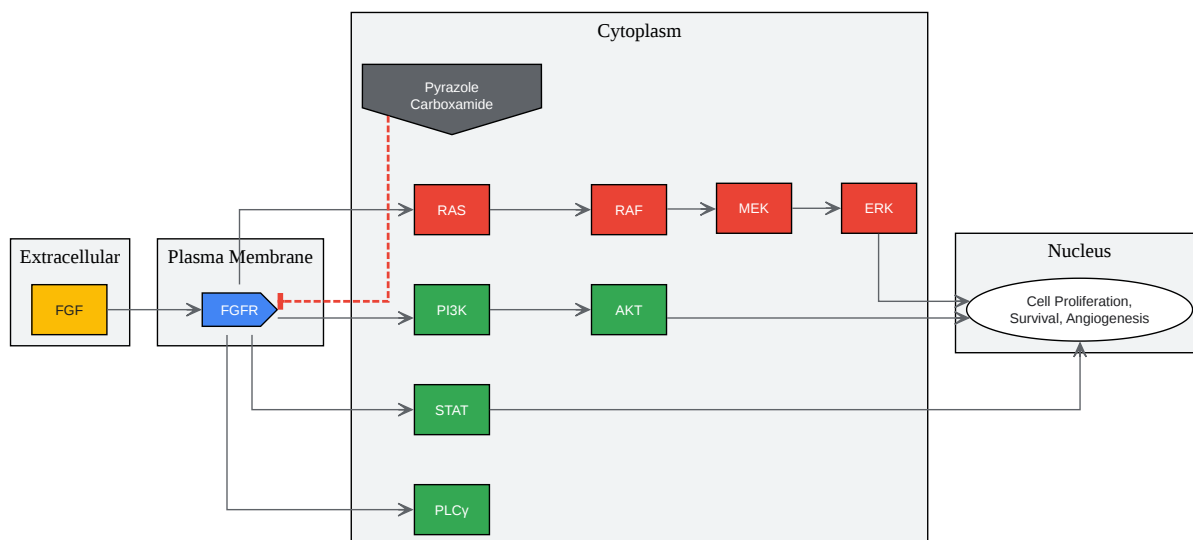
- Wash the membrane again with TBST.
- Add an enhanced chemiluminescence (ECL) substrate to the membrane.
- Visualize the protein bands using a chemiluminescence imaging system.
- Analyze the band intensities using densitometry software, normalizing to a loading control like β -actin or GAPDH.

Section 3: Visualizing the Impact: Signaling Pathways and Workflows

Visual representations are invaluable for understanding the complex interplay of molecules in signaling pathways and for outlining experimental procedures. Here, we use Graphviz to create diagrams illustrating key concepts.

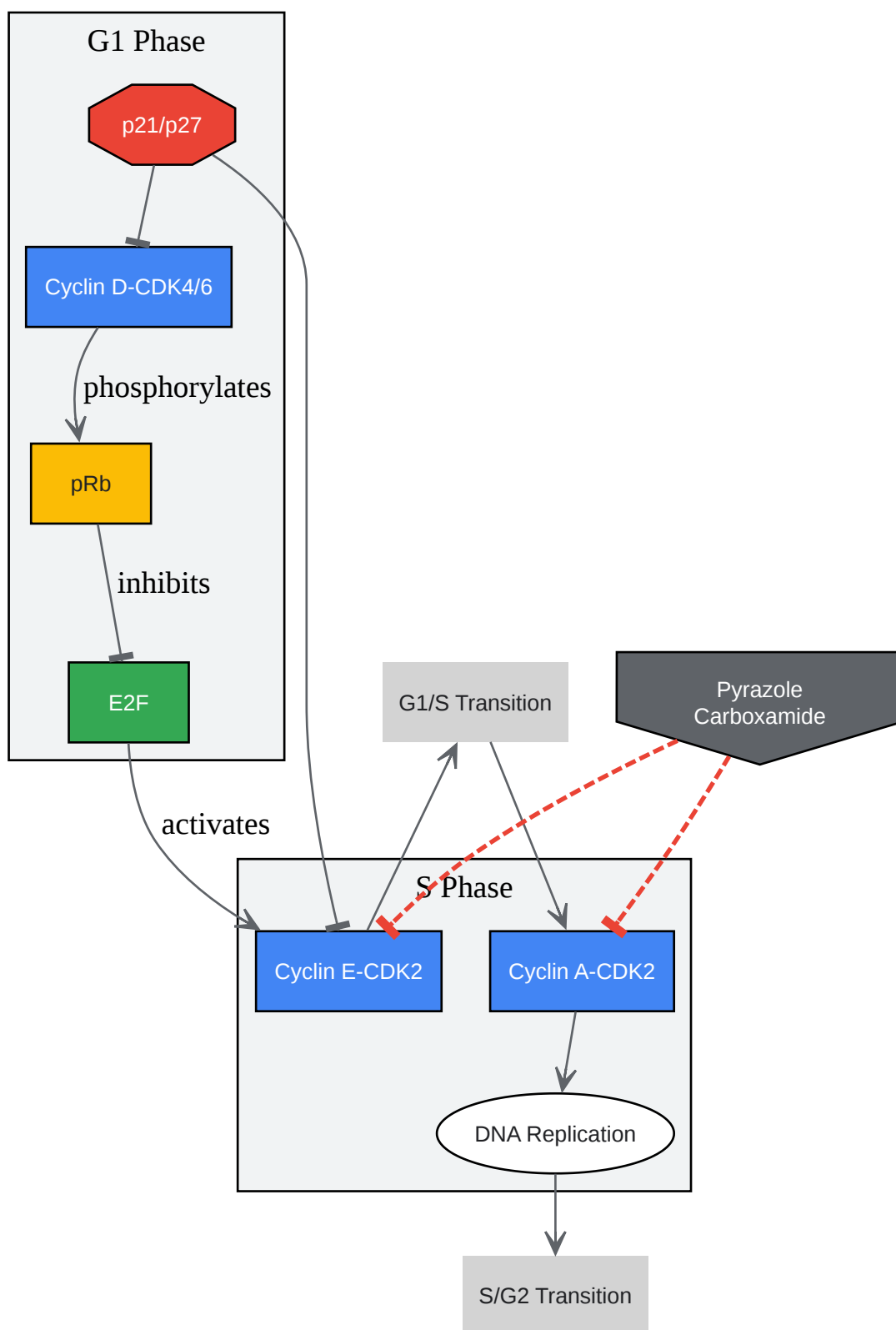
Signaling Pathway Diagrams

The following diagrams depict simplified signaling pathways that are often targeted by pyrazole carboxamides in cancer cells.



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Caption: Simplified FGFR signaling pathway and the point of inhibition by a pyrazole carboxamide.

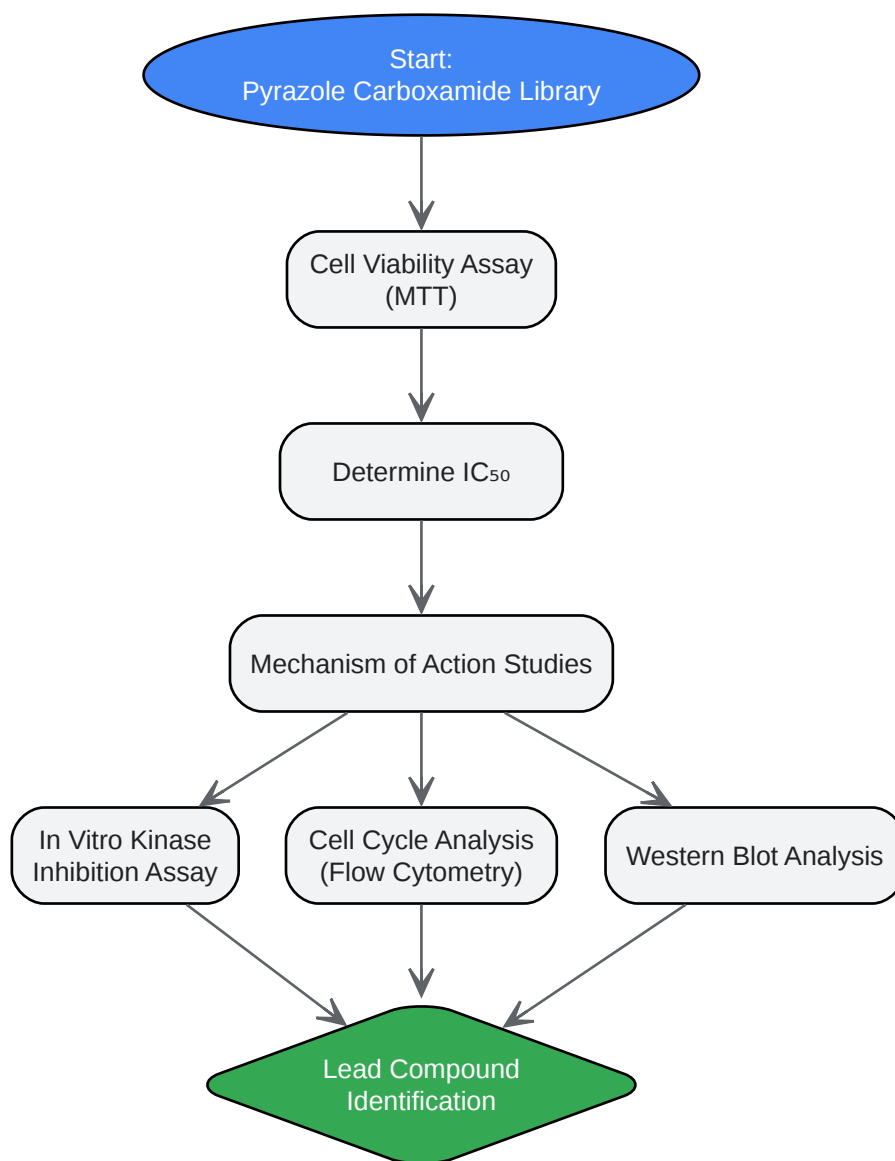


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Caption: Regulation of the G1/S transition by CDKs and inhibition by a pyrazole carboxamide.

Experimental Workflow Diagram

The following diagram outlines the general workflow for the in vitro evaluation of pyrazole carboxamides.



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Caption: General workflow for the in vitro screening and characterization of pyrazole carboxamides.

Section 4: Addressing Challenges and Ensuring Data Integrity

The journey of a pyrazole carboxamide from a synthesized compound to a potential drug candidate is fraught with challenges. This section addresses common hurdles and provides insights into ensuring the integrity of your experimental data.

Solubility and Stability

A significant challenge in working with novel small molecules is their often-limited aqueous solubility.^[10] Poor solubility can lead to inaccurate and irreproducible results in in vitro assays.

- **Solvent Choice:** While DMSO is a common solvent for stock solutions, its final concentration in assays should be minimized.
- **Formulation Development:** For in vivo studies, formulation strategies such as the use of co-solvents, surfactants, or complexation with cyclodextrins may be necessary to enhance solubility and bioavailability.
- **Structural Modification:** Medicinal chemists can introduce polar functional groups into the pyrazole carboxamide scaffold to improve its solubility.^[11]
- **Kinetic vs. Thermodynamic Solubility:** It is important to distinguish between kinetic and thermodynamic solubility, as the former is often more relevant for in vitro assays where compounds are added from a DMSO stock.

Off-Target Effects and Selectivity

While a pyrazole carboxamide may show potent inhibition of its intended target, it is crucial to assess its selectivity against a panel of other kinases or proteins to identify potential off-target effects that could lead to toxicity. Kinase profiling services can provide a broad assessment of a compound's selectivity.

Data Interpretation and Self-Validation

Every protocol should be a self-validating system. This means including appropriate positive and negative controls in every experiment. For example, in a Western blot, a known activator or

inhibitor of the pathway of interest should be included to ensure that the cellular system is responsive. When interpreting IC₅₀ values, it is important to consider the context of the assay and the cell line used. A compound may be highly potent in a biochemical assay but less effective in a cell-based assay due to poor cell permeability or efflux by transporters.

Conclusion and Future Directions

Pyrazole carboxamides represent a highly promising class of compounds in the landscape of cancer drug discovery. Their chemical tractability and ability to target a diverse range of oncogenic drivers have fueled extensive research and development efforts. The experimental protocols and insights provided in this guide are intended to equip researchers with the necessary tools to rigorously evaluate these compounds and advance our understanding of their therapeutic potential.

Future research in this field will likely focus on the development of next-generation pyrazole carboxamides with improved selectivity and pharmacokinetic properties. Furthermore, exploring their use in combination therapies and their potential to overcome drug resistance will be critical areas of investigation. As our understanding of cancer biology deepens, the versatility of the pyrazole carboxamide scaffold will undoubtedly continue to be leveraged in the design of innovative and effective anti-cancer therapies.

References

- Gedawy, E. M., et al. (2021). "Design, Synthesis, and Antitumor Evaluation of Novel Pyrazolo[3,4-d]pyrimidine Derivatives". *Molecules*, 26(15), 4487. [[Link](#)]
- Tebbi, A., et al. (2011). "COX-2–Independent Effects of Celecoxib Sensitize Lymphoma B Cells to TRAIL-Mediated Apoptosis". *Cancer Research*, 71(15), 5346-5356. [[Link](#)]
- Shahsavari, Z., et al. (2018). "Pyrazole Derivatives Induce Apoptosis via ROS Generation in the Triple Negative Breast Cancer Cells, MDA-MB-468". *Cellular and Molecular Biology*, 64(14), 1-7. [[Link](#)]
- Abdel-Aziz, A. A.-M., et al. (2014). "Design, Synthesis, and Antitumor Evaluation of Novel Pyrazolo[3,4-d]pyrimidine Derivatives". *Journal of Enzyme Inhibition and Medicinal Chemistry*, 29(6), 804-813. [[Link](#)]

- Jendrossek, V. (2003). "Celecoxib activates a novel mitochondrial apoptosis signaling pathway". The FASEB Journal, 17(11), 1547-1549. [[Link](#)]
- Tang, X., et al. (2005). "Death Receptor Regulation and Celecoxib-Induced Apoptosis in Human Lung Cancer Cells". Journal of the National Cancer Institute, 97(7), 513-524. [[Link](#)]
- El-Sayed, M. A.-A., et al. (2022). "Recent Advancements in the Development of Anti-Breast Cancer Synthetic Small Molecules". Pharmaceuticals, 15(7), 839. [[Link](#)]
- Bedard, A. C., et al. (2022). "Synthetic chemistry enabling the discovery and development of a series of pyrazoles as HPK1 inhibitors". RSC Medicinal Chemistry, 13(10), 1238-1244. [[Link](#)]
- El-Faham, A., et al. (2022). "Synthesis of New Pyrazolo[3,4-d]pyrimidine Derivatives: NMR Spectroscopic Characterization, X-Ray, Hirshfeld Surface Analysis, DFT, Molecular Docking, and Antiproliferative Activity Investigations". Molecules, 27(21), 7261. [[Link](#)]
- Sotomayor, P., et al. (2012). "Celecoxib decreases growth and angiogenesis and promotes apoptosis in a tumor cell line resistant to chemotherapy". Biological Research, 45(3), 259-266. [[Link](#)]
- Wang, Y., et al. (2024). "Design, synthesis and biological evaluation of 5-amino-1H-pyrazole-4-carboxamide derivatives as pan-FGFR covalent inhibitors". European Journal of Medicinal Chemistry, 275, 116558. [[Link](#)]
- Chen, J., et al. (2022). "Signaling Pathway and Small-Molecule Drug Discovery of FGFR: A Comprehensive Review". Frontiers in Pharmacology, 13, 868339. [[Link](#)]
- Ismail, M. M. F., et al. (2021). "IC50 values of the promising derivatives against the MCF-7 cell line". ResearchGate. [[Link](#)]
- Nasr, T., et al. (2021). "Design, Synthesis, and Anticancer Screening for Repurposed Pyrazolo[3,4-d]pyrimidine Derivatives on Four Mammalian Cancer Cell Lines". Molecules, 26(16), 4983. [[Link](#)]
- Shahsavari, Z., et al. (2021). "Pyrazole Derivatives Induce Apoptosis via ROS Generation in the Triple Negative Breast Cancer Cells, MDA-MB-468". Avicenna Journal of Medical

Biotechnology, 13(3), 131-138. [\[Link\]](#)

- Hassaballah, A. I., et al. (2024). "New pyrazolo[3,4-d]pyrimidine derivatives as EGFR-TK inhibitors: design, green synthesis, potential anti-proliferative activity and P-glycoprotein inhibition". RSC Medicinal Chemistry, 15(2), 484-506. [\[Link\]](#)
- Al-Ostath, A., et al. (2021). "IC50 values of the most active derivatives in some cancerous cell lines". ResearchGate. [\[Link\]](#)
- Li, X., et al. (2015). "Novel Pyrazolo[3,4-d]pyrimidine Derivatives as Potential Antitumor Agents: Exploratory Synthesis, Preliminary Structure-Activity Relationships, and in Vitro Biological Evaluation". Molecules, 20(2), 2845-2858. [\[Link\]](#)
- Abdel-Maksoud, M. S., et al. (2022). "(A). Structures of pyrrazole-based CDK2 inhibitors. (B). Co-crystal...". ResearchGate. [\[Link\]](#)
- Malumbres, M. (2022). "Cyclin-dependent protein kinases and cell cycle regulation in biology and disease". EMBO Molecular Medicine, 14(10), e16373. [\[Link\]](#)
- Wang, Y., et al. (2023). "Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents". Molecules, 28(18), 6546. [\[Link\]](#)
- Saad, N., et al. (2024). "Discovery of pyrazole-based analogs as CDK2 inhibitors with apoptotic-inducing activity: design, synthesis and molecular dynamics study". RSC Advances, 14(45), 32959-32978. [\[Link\]](#)
- Kumar, A., et al. (2022). "Recent Advancement in Drug Design and Discovery of Pyrazole Biomolecules as Cancer and Inflammation Therapeutics". Pharmaceuticals, 15(11), 1369. [\[Link\]](#)
- El-Gamal, M. I., et al. (2022). "Evaluation of Substituted Pyrazole-Based Kinase Inhibitors in One Decade (2011–2020): Current Status and Future Prospects". Molecules, 27(1), 330. [\[Link\]](#)
- Savjani, K. T., et al. (2012). "Enhancement strategies for drug solubility and dissolution rate.". ResearchGate. [\[Link\]](#)

- Kumar, D., et al. (2022). "Design, Synthesis, Molecular Docking, and Anticancer Evaluation of Pyrazole Linked Pyrazoline Derivatives with Carbothioamide Tail as EGFR Kinase Inhibitors". ACS Omega, 7(4), 3647-3658. [[Link](#)]
- Persson, T., et al. (2007). "Pyrazole carboxamides and carboxylic acids as protein kinase inhibitors in aberrant eukaryotic signal transduction: Induction of growth arrest in MCF-7 cancer cells". Organic & Biomolecular Chemistry, 5(24), 3963-3970. [[Link](#)]
- Liu, H., et al. (2015). "Novel pyrazole-5-carboxamide and pyrazole-pyrimidine derivatives: synthesis and anticancer activity". European Journal of Medicinal Chemistry, 90, 83-92. [[Link](#)]
- Patel, R. B., et al. (2023). "Synthesis, Characterization and Evaluation of Anticancer Activity of New Pyrazole-5-carboxamide Derivatives". Asian Journal of Chemistry, 35(10), 2355-2362. [[Link](#)]
- Wang, X., et al. (2023). "Current scenario of pyrazole hybrids with in vivo therapeutic potential against cancers". European Journal of Medicinal Chemistry, 258, 115495. [[Link](#)]
- Saad, N., et al. (2024). "Discovery of pyrazole-based analogs as CDK2 inhibitors with apoptotic-inducing activity: design, synthesis and molecular dynamics study". RSC Advances, 14(45), 32959-32978. [[Link](#)]
- Chen, J., et al. (2020). "FGF/FGFR signaling pathway involved resistance in various cancer types". Journal of Cancer, 11(7), 1836-1845. [[Link](#)]
- El-Gamal, M. I., et al. (2022). "Pyrazolopyridine-based kinase inhibitors for anti-cancer targeted therapy". Journal of Enzyme Inhibition and Medicinal Chemistry, 37(1), 1636-1653. [[Link](#)]
- Bio-Rad. (n.d.). "Cell cycle (generic schema) Pathway Map". Bio-Rad. [[Link](#)]
- Chen, J., et al. (2022). "Signaling Pathway and Small-Molecule Drug Discovery of FGFR: A Comprehensive Review". Frontiers in Pharmacology, 13. [[Link](#)]
- Gonzalez, G., et al. (2024). "A Novel Pyrazole Exhibits Potent Anticancer Cytotoxicity via Apoptosis, Cell Cycle Arrest, and the Inhibition of Tubulin Polymerization in Triple-Negative

Breast Cancer Cells". Cells, 13(14), 1225. [\[Link\]](#)

- Ding, X.-L., et al. (2009). "Synthesis of novel pyrazole carboxamide derivatives and discovery of modulators for apoptosis or autophagy in A549 lung cancer cells". Bioorganic & Medicinal Chemistry Letters, 19(18), 5325-5328. [\[Link\]](#)
- Kumar, L. (2022). "View of Strategies of solubility enhancement and perspectives in solubility measurements of pharmaceutical compounds". International Journal of Pharmaceutical Sciences and Research. [\[Link\]](#)
- Bielinska, A. U., et al. (2022). "Anti-cancer effects of pyrazole-platinum(II) complexes combined with anti-MUC1 monoclonal antibody versus monotherapy in DLD-1 and HT-29 colon cancer cells". Nitric Oxide, 120, 1-13. [\[Link\]](#)
- Pharmacy Times. (2025). "The Future of Cancer Drug Development: Advancements, Challenges, and the Transformative Role of AI". Pharmacy Times. [\[Link\]](#)
- LoRusso, P. M., et al. (2011). "Opportunities and Challenges in the Development of Experimental Drug Combinations for Cancer". Clinical Cancer Research, 17(7), 1742-1748. [\[Link\]](#)

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Sources

- 1. Design, synthesis and biological evaluation of 5-amino-1H-pyrazole-4-carboxamide derivatives as pan-FGFR covalent inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Design, Synthesis, and Antitumor Evaluation of Novel Pyrazolo[3,4-d]pyrimidine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Novel Pyrazolo[3,4-d]pyrimidine Derivatives as Potential Antitumor Agents: Exploratory Synthesis, Preliminary Structure-Activity Relationships, and in Vitro Biological Evaluation - PMC [pmc.ncbi.nlm.nih.gov]

- 4. Pyrazole Derivatives Induce Apoptosis via ROS Generation in the Triple Negative Breast Cancer Cells, MDA-MB-468 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Pyrazole Derivatives Induce Apoptosis via ROS Generation in the Triple Negative Breast Cancer Cells, MDA-MB-468 [journal.waocp.org]
- 6. Novel pyrazole-5-carboxamide and pyrazole-pyrimidine derivatives: synthesis and anticancer activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Discovery of pyrazole-based analogs as CDK2 inhibitors with apoptotic-inducing activity: design, synthesis and molecular dynamics study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. Recent Advancement in Drug Design and Discovery of Pyrazole Biomolecules as Cancer and Inflammation Therapeutics - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. commerce.bio-rad.com [commerce.bio-rad.com]
- 10. Evaluation of Substituted Pyrazole-Based Kinase Inhibitors in One Decade (2011–2020): Current Status and Future Prospects - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. Synthetic chemistry enabling the discovery and development of a series of pyrazoles as HPK1 inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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